

# An In-depth Technical Guide to Isocyanato Acrylates for Advanced Applications

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## Compound of Interest

Compound Name: *3-Isocyanatopropyl prop-2-enoate*

CAS No.: 119096-71-8

Cat. No.: B13193852

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This technical guide provides a comprehensive overview of isocyanato acrylates, focusing on their chemical properties, synthesis, and applications, particularly for researchers, scientists, and professionals in drug development. While the specific molecule "3-isocyanatopropyl acrylate" was queried, publicly available scientific literature and chemical databases do not readily provide information on this specific structure. However, the closely related and widely utilized "2-isocyanatoethyl acrylate" and the functional silane "3-isocyanatopropyltriethoxysilane" are of significant interest in various fields and will be the focus of this guide.

## Core Concepts: The Dual-Reactivity of Isocyanato Acrylates

Isocyanato acrylates are a class of bifunctional monomers that possess both a highly reactive isocyanate group ( $-N=C=O$ ) and a polymerizable acrylate group ( $-O-C(=O)-CH=CH_2$ ). This unique combination allows for a two-fold reaction mechanism: the acrylate group can undergo free-radical polymerization, while the isocyanate group can react with nucleophiles such as alcohols, amines, and water. This dual-reactivity is the cornerstone of their utility in creating highly cross-linked and durable polymers with tunable properties.

The general structure of an isocyanato acrylate allows for the formation of robust polymer networks. The acrylate functionality provides a backbone through polymerization, while the isocyanate groups serve as cross-linking sites, enhancing the mechanical and thermal properties of the final material.[1]

## Physicochemical Properties

A clear understanding of the physical and chemical properties of these monomers is crucial for their effective application. The following table summarizes the key properties of 2-isocyanatoethyl acrylate and 3-isocyanatopropyltriethoxysilane.

Property	2-Isocyanatoethyl Acrylate	3-Isocyanatopropyltriethoxy silane
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>3</sub>	C <sub>10</sub> H <sub>21</sub> NO <sub>4</sub> Si
Molecular Weight	141.12 g/mol	247.36 g/mol [2][3]
Density	Not specified in results	0.999 g/mL at 25 °C[2][4]
Boiling Point	Not specified in results	283 °C[2][4]
Flash Point	97 °C	77 °C - 171 °F[3][4]
Refractive Index	Not specified in results	n <sub>20/D</sub> 1.42[2][4]
CAS Number	13641-96-8	24801-88-5[2][3][5]

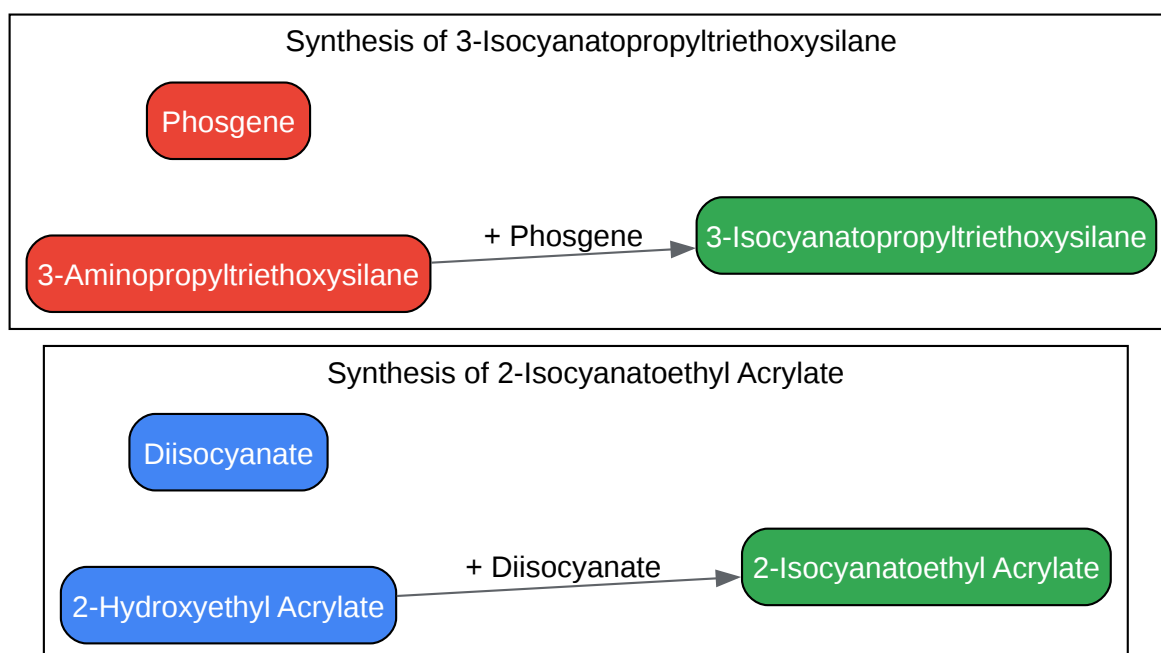
## Synthesis and Reaction Mechanisms

The synthesis of isocyanato acrylates typically involves the reaction of a hydroxyl-containing acrylate with a diisocyanate or the phosgenation of an aminoalkyl acrylate.[6][7] For instance, 2-isocyanatoethyl acrylate can be synthesized from the reaction of 2-hydroxyethyl acrylate with a diisocyanate.

A general method for producing (meth)acrylate derivatives with an isocyanate group involves the dehydrochlorination of a 3-chloropropionate derivative having an isocyanate group in the presence of a basic nitrogen compound.[6] Another patented method describes the production

of isocyanatoalkyl (meth)acrylates by treating the crude product with an epoxy compound and an amine or imidazole to reduce hydrolyzable chloride impurities.[7]

The synthesis of 3-isocyanatopropyltriethoxysilane can be achieved by reacting 3-aminopropyltriethoxysilane with phosgene or, through a non-phosgene route, by reacting 3-aminopropyltrimethoxysilane with urea.[8]



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Caption: Simplified synthesis pathways for isocyanato acrylates.

## Applications in Research and Drug Development

The unique properties of isocyanato acrylates make them valuable in a range of high-performance applications, from industrial coatings to advanced biomedical devices.

## Coatings and Adhesives

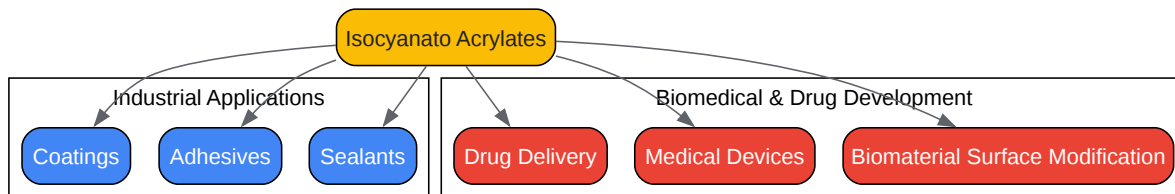
Due to their rapid curing ability under UV or thermal conditions, isocyanate acrylates are extensively used in high-performance coatings, adhesives, and sealants. They form strong, durable, and chemically resistant polymer networks. In the automotive industry, they are used for high-gloss, scratch-resistant topcoats.

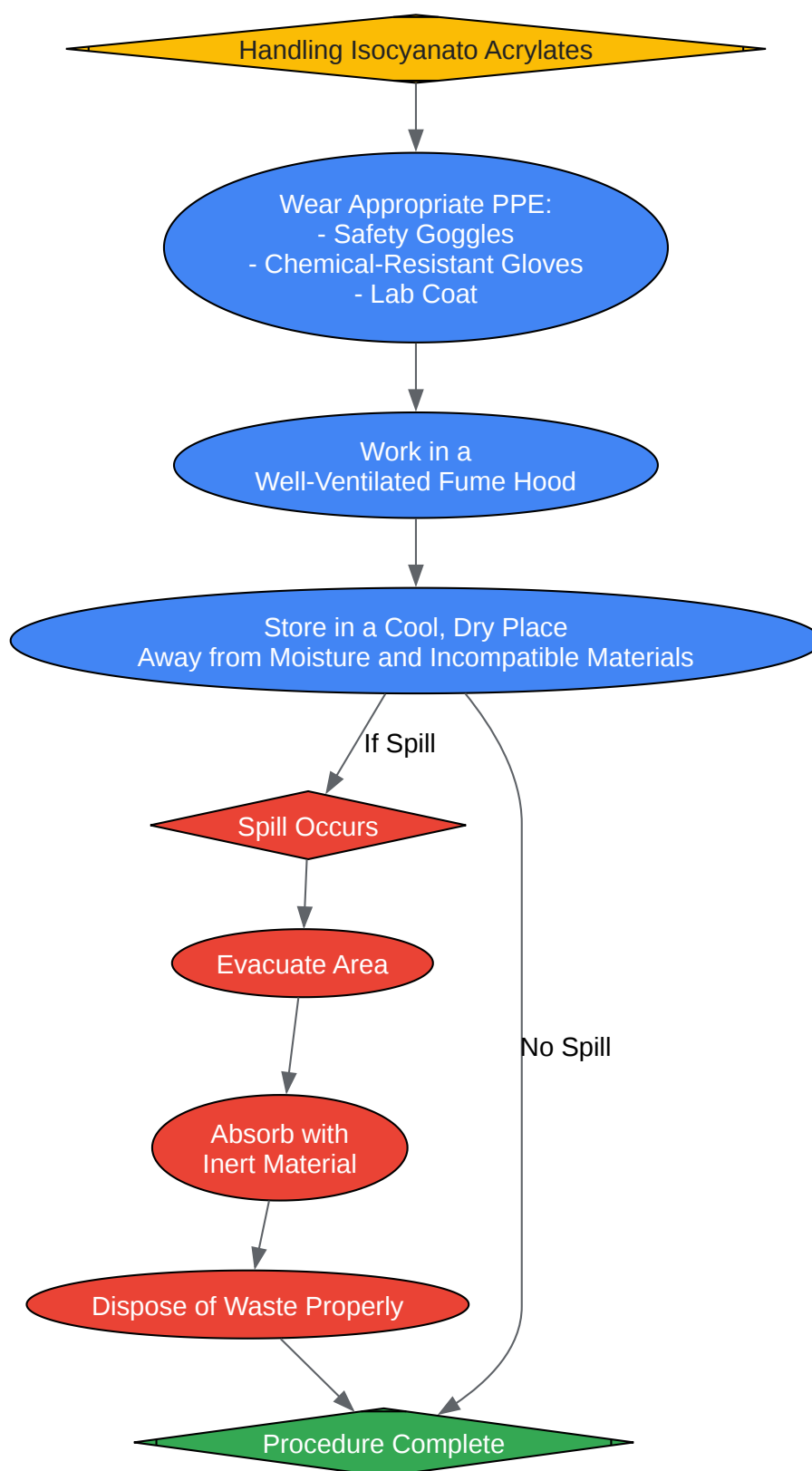
## Biomedical Applications and Drug Delivery

The biocompatibility of certain acrylate-based polymers makes them suitable for medical applications.<sup>[9][10]</sup> Acrylate polymers are used in transdermal drug delivery (TDD) systems, where they can be tailored to control drug solubility and adhesive performance.<sup>[9]</sup> The incorporation of functional monomers can alter the chemical properties of the polymer, affecting its ability to dissolve or complex with drugs.<sup>[9]</sup>

Hydrogels based on acrylate derivatives are also being explored for biomedical applications such as wound dressings and drug delivery systems due to their high swelling ability and biocompatibility.<sup>[11]</sup>

3-(Triethoxysilyl)propyl isocyanate is used to immobilize cellulose derivatives onto silica matrices for chiral stationary phases in chromatography and to synthesize nanoparticle-supported catalysts.<sup>[2]</sup>





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Caption: Basic safety workflow for handling isocyanato acrylates.

## Conclusion

Isocyanato acrylates are versatile monomers with significant potential in various scientific and industrial fields. Their dual-reactive nature allows for the creation of highly cross-linked polymers with tailored properties. While the specific compound "3-isocyanatopropyl acrylate" is not commonly referenced, the principles and applications discussed for "2-isocyanatoethyl acrylate" and "3-isocyanatopropyltriethoxysilane" provide a strong foundation for researchers and developers working with this class of chemicals. Adherence to strict safety protocols is paramount when handling these reactive and potentially hazardous materials.

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